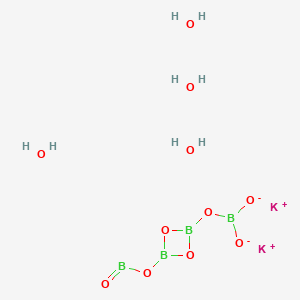

POTASSIUM TETRABORATE TETRAHYDRATE

• CAS No.: 12045-78-2
• Molecular Formula: B4H8K2O11
• Molecular Weight: 305.5 g/mol
• IUPAC Name: dipotassium;[oxido(oxoboranyloxy)boranyl]oxy-oxoboranyloxyborinate;tetrahydrate
• InChI: InChI=1S/B4O7.2K.4H2O/c5-1-9-3(7)11-4(8)10-2-6;;;;;;/h;;;4*1H2/q-2;2*+1
• InChI Key: HPERZVLSBPUYIW-UHFFFAOYSA-N
• SMILES: B(=O)OB1OB(O1)OB([O-])[O-].O.O.O.O.[K+].[K+]
• Canonical SMILES: B(=O)OB([O-])OB([O-])OB=O.O.O.O.O.[K+].[K+]

Description

Historical Context of Borate (B1201080) Chemistry and Scientific Inquiry

The history of borate chemistry is intertwined with the discovery and utilization of boron-containing minerals. As early as 2000 BC, ancient civilizations like the Egyptians, Romans, and Babylonians used borax (B76245), a naturally occurring borate mineral, for making glass and welding gold. nanotrun.com The term "boron" itself was coined from "borax," the mineral from which it was first isolated. wikipedia.org The use of borax as a glaze was reported in China around 300 AD, and its application as a flux in metallurgy was noted around 1600. wikipedia.org

The formal scientific investigation of boron and its compounds began in the 18th century. In 1702, G. Hoomubbi was the first to produce boric acid by reacting natural borax with ferrous sulfate. nanotrun.com The element boron was isolated for the first time in 1808 by Sir Humphry Davy in London, and independently by Joseph Louis Gay-Lussac and Louis Jacques Thénard in Paris, through the reduction of boric acid with potassium metal. nanotrun.comwikipedia.org Jöns Jacob Berzelius later identified it as an element in 1824. wikipedia.org The production of higher purity boron was achieved in 1892 by Henri Moissan and later in 1909 by Ezekiel Weintraub. nanotrun.com

The 20th century saw a significant expansion in the understanding and application of borate chemistry. The discovery of large borate deposits, such as those in California, transformed borates from expensive commodities to widely used industrial chemicals. researchgate.net This period also marked the beginning of systematic studies into the complex structures of borate compounds, including the elucidation of the crystal structure of potassium tetraborate (B1243019) tetrahydrate.

Significance of Borate Compounds in Modern Chemical Science and Material Development

Borate compounds, including potassium tetraborate tetrahydrate, are of considerable importance in modern chemical science and materials development due to their diverse and tunable properties. Boron's ability to form both trigonal planar BO₃ and tetrahedral BO₄ units allows for the creation of a vast array of complex borate anions with varying structures, from simple monomers to extended chains, layers, and frameworks. wikipedia.org This structural versatility gives rise to a wide range of applications.

In materials science, borates are crucial components in the manufacturing of various types of glass, including borosilicate glass, known for its low thermal expansion and durability. wikipedia.orgdcceew.gov.au They also act as fluxes in ceramics and metallurgy, lowering melting temperatures and improving material workability. chemimpex.comontosight.ai Furthermore, certain borate compounds exhibit non-linear optical properties, making them candidates for advanced applications in photonics. wikipedia.org

The chemical industry utilizes borates in numerous processes. They serve as buffering agents in solutions, as their pH remains relatively constant. borax.com Borate esters and organoboron compounds are important reagents and building blocks in organic synthesis, most notably in the Suzuki-Miyaura coupling reaction. acs.org Additionally, the ability of boron to absorb neutrons makes certain borates, like potassium tetraborate, useful in nuclear applications for emergency shutdowns. borax.com Boron compounds are also investigated for their potential in energy applications, such as in electrolytes for water splitting and in the synthesis of materials for supercapacitors. sigmaaldrich.comsigmaaldrich.com

Scope and Research Focus of this compound Investigations

Research on this compound is multifaceted, exploring its fundamental properties and a wide range of applications. Key areas of investigation include:

Crystal Structure and Chemical Properties: Detailed studies have been conducted to determine the precise crystal structure of this compound. It crystallizes in the orthorhombic system with the space group P2₁2₁2₁. chemicalbook.comiucr.org The structure contains the complex ion [B₄O₅(OH)₄]²⁻, which is composed of two boron-oxygen triangles and two tetrahedra. iucr.org Research also focuses on its chemical properties, such as its solubility, thermal decomposition behavior, and reactions in aqueous solutions. ontosight.aiborax.com

Synthesis and Preparation: Investigations into the synthesis of this compound aim to produce high-purity material. Common methods include the reaction of potassium hydroxide (B78521) with boric acid and the evaporation of aqueous solutions. borax.comchemicalbook.com

Applications in Materials Science: this compound is studied for its role as a flux in the production of glass and ceramics. chemimpex.com It is also explored as a component in the synthesis of other advanced materials. For instance, it has been used to synthesize carbon foams with hierarchical pores for supercapacitors. sigmaaldrich.comsigmaaldrich.com

Analytical Chemistry: In analytical chemistry, it is employed as a buffering agent and as a reagent in various analytical techniques, including titration. chemimpex.comborax.com It is also used in the preparation of saturated solutions for the quantification of certain biological molecules. chemicalbook.com

Electrochemistry: A notable research application is its use as an electrolyte in electrochemical water splitting reactions, where it has been shown to enhance the oxygen evolution activity of catalysts. sigmaaldrich.comsigmaaldrich.com

Agriculture and Biology: As a source of boron, an essential micronutrient for plants, it is studied for its role in fertilizers to improve plant growth and crop yields. chemimpex.comontosight.ai There is also research into its antibacterial properties against certain plant pathogens. nih.gov

Data Tables

Table 1: Chemical and Physical Properties of this compound

Property	Value
Chemical Formula	K₂B₄O₇·4H₂O
Molar Mass	305.50 g/mol sigmaaldrich.com
Appearance	White crystalline powder ontosight.ai
Crystal System	Orthorhombic chemicalbook.comiucr.org
Space Group	P2₁2₁2₁ chemicalbook.comiucr.org
Solubility in Water	Soluble ontosight.ai
pH of 2% solution	9.2 borax.com

Table 2: Research Applications of this compound

Field	Application
Materials Science	Flux for glass and ceramics chemimpex.com
Synthesis of porous carbon foams for supercapacitors sigmaaldrich.comsigmaaldrich.com
Analytical Chemistry	Buffering agent borax.com
Reagent for titration chemimpex.com
Electrochemistry	Electrolyte for water splitting sigmaaldrich.comsigmaaldrich.com
Agriculture	Source of boron in fertilizers chemimpex.comontosight.ai
Industrial Chemistry	Component in welding and brazing fluxes borax.com
Removal of pyrite (B73398) scales in oil and gas tubing sigmaaldrich.comsigmaaldrich.com

Structural Elucidation and Advanced Characterization

The precise arrangement of atoms within potassium tetraborate (B1243019) tetrahydrate has been a subject of detailed scientific investigation, revealing a complex and fascinating structure.

Crystal Structure Analysis

Orthorhombic Crystal System and Space Group Determination

Crystallographic studies have unequivocally established that potassium tetraborate tetrahydrate (K₂B₄O₇·4H₂O) crystallizes in the orthorhombic system. chemicalbook.comguidechem.comiucr.org This system is characterized by three unequal crystallographic axes at right angles to each other. Further refinement of the crystal structure has identified the specific space group as P2₁2₁2₁. iucr.org This non-centrosymmetric space group dictates the symmetry operations that can be applied to the unit cell, providing a fundamental framework for understanding the atomic arrangement. Single crystals suitable for such detailed analysis can be obtained through the slow evaporation of an aqueous solution of the compound. chemicalbook.comguidechem.com

Crystallographic Parameter	Value
Crystal System	Orthorhombic
Space Group	P2₁2₁2₁
a-axis (Å)	12.899 ± 0.002
b-axis (Å)	11.774 ± 0.002
c-axis (Å)	6.859 ± 0.001
Molecules per unit cell (Z)	4
Calculated Density (g/cm³)	1.898
Experimentally Determined Density (g/cm³)	1.919

Data sourced from Marezio, Plettinger, and Zachariasen (1963). iucr.org

Interconnected Borate (B1201080) Anion Network (BO₃ Triangles and BO₄ Tetrahedra)

The fundamental building block of the this compound structure is the complex tetraborate anion, [B₄O₅(OH)₄]²⁻. iucr.org This intricate network is composed of two distinct boron-oxygen coordination geometries: trigonal planar BO₃ triangles and tetrahedral BO₄ units. iucr.org These fundamental units are interconnected by sharing oxygen atom corners. Specifically, the structure consists of two BO₃ triangles and two BO₄ tetrahedra. iucr.org The oxygen atoms O₁, O₇, O₈, and O₉ are each shared between a BO₃ triangle and a BO₄ tetrahedron, while the oxygen atom O₂ is shared between two BO₄ tetrahedra. iucr.org This arrangement creates a robust, three-dimensional anionic framework. The B-O-B bond angles within this network are approximately 117.8° for O₁, 118.5° for O₇, 119.0° for O₈, and 118.3° for O₉, while the angle for O₂ is 111.0°. iucr.org

Hydration State and Water Molecule Coordination within the Lattice

The chemical formula K₂B₄O₇·4H₂O indicates the presence of four water molecules per formula unit. However, the crystallographic analysis reveals a more nuanced picture of their roles. The structure is more accurately represented as K₂[B₄O₅(OH)₄]·2H₂O. iucr.org This notation clarifies that four of the hydrogen atoms are part of hydroxyl (-OH) groups directly bonded to boron atoms within the tetraborate anion. The remaining two water molecules exist as distinct H₂O units within the crystal lattice. iucr.org These water molecules are not directly coordinated to the boron atoms but are held in place by hydrogen bonding and electrostatic interactions with the potassium cations and the borate anions. The potassium ions themselves exhibit a high coordination number, interacting with surrounding oxygen atoms from both the borate network and the water molecules.

Comparative Crystallography with Related Borate Hydrates

The crystal structure of this compound can be compared with other hydrated borate minerals to understand broader structural themes. For instance, potassium pentaborate tetrahydrate (KB₅O₈·4H₂O), which also crystallizes in the orthorhombic system but with the space group Aba, presents a different borate anion framework. arizona.edu Its structure is more accurately written as K[B₅O₆(OH)₄]·2H₂O. In another example, alkali-metal bis(oxalato)borate salts, such as the potassium salt K[B(C₂O₄)₂], also crystallize in the orthorhombic system (space group Cmcm) but feature a different complex borate anion. nih.gov These comparisons highlight the remarkable diversity in the way boron-oxygen units can polymerize to form complex anionic structures, with the nature of the cation and the degree of hydration playing crucial roles in determining the final crystal structure.

Spectroscopic and Diffraction Characterization Techniques

A variety of analytical methods are employed to characterize the structure and purity of this compound.

Vibrational Spectroscopy (e.g., FTIR, Raman) for Molecular Structure Confirmation

The structure of the tetraborate anion is a defining feature, containing two trigonal boron atoms (BO₃) and two tetrahedral boron atoms (BO₄) linked by bridging oxygen atoms. This mixed coordination gives rise to a characteristic and complex vibrational spectrum. General principles for interpreting the spectra of borates are well-established. nist.govnih.govnist.govnih.gov

Trigonal Boron (BO₃) Vibrations : The asymmetric stretching of B-O bonds within the planar trigonal BO₃ units typically results in strong absorption bands in the FTIR spectrum, generally located in the 1300–1450 cm⁻¹ region. core.ac.uk

Tetrahedral Boron (BO₄) Vibrations : The B-O stretching modes associated with the tetrahedral BO₄ units are found at lower frequencies, typically in the 800–1100 cm⁻¹ range. nist.govcore.ac.uk

B-O-B Bending Vibrations : Bending vibrations from the B-O-B bridges that link the boron units occur at lower wavenumbers. nist.gov

Hydroxyl (O-H) and Water (H₂O) Vibrations : The presence of hydroxyl groups within the anion and water of hydration molecules contributes to broad absorption bands in the high-frequency region (typically 3000-3600 cm⁻¹) due to O-H stretching, and bending vibrations around 1600-1700 cm⁻¹.

Table 1: Expected FTIR/Raman Vibrational Bands for this compound (Based on general borate spectral data)

Wavenumber Range (cm⁻¹)	Assignment	Structural Unit
3000 - 3600	O-H stretching	B-OH and H₂O
1600 - 1700	H-O-H bending	H₂O
1300 - 1450	Asymmetric B-O stretching	Trigonal BO₃
800 - 1100	B-O stretching	Tetrahedral BO₄
600 - 800	B-O-B bending vibrations	BO₃ and BO₄

This table presents generalized wavenumber ranges for functional groups in hydrated borates. Actual peak positions for this compound may vary.

Nuclear Magnetic Resonance (NMR) for Boron and Potassium Environments

Solid-state Nuclear Magnetic Resonance (NMR) spectroscopy is a highly effective technique for probing the local chemical environment of specific nuclei within a crystal lattice. For this compound, ¹¹B and ³⁹K NMR can provide precise information about the boron and potassium coordination environments, respectively.

¹¹B NMR Spectroscopy

Boron has two NMR-active isotopes, ¹⁰B and ¹¹B, with ¹¹B being the preferred nucleus due to its higher natural abundance (80.1%) and smaller nuclear quadrupole moment, which results in sharper, more easily interpretable signals. mdpi.com Solid-state ¹¹B NMR is particularly adept at distinguishing between the three-coordinate (trigonal planar, nist.govB) and four-coordinate (tetrahedral, nih.govB) boron sites present in the tetraborate anion. mdpi.com

The chemical shift and the magnitude of the quadrupolar interaction are the key NMR parameters that differentiate the boron sites:

Trigonal Boron ( nist.govB) : These sites are characterized by a less symmetric electronic environment, leading to a larger quadrupole coupling constant (Cq). This results in a broader, more asymmetric signal in the NMR spectrum. The isotropic chemical shift for trigonal boron in polyborates typically appears further downfield.

Tetrahedral Boron ( nih.govB) : These sites have a more symmetric, sp³-hybridized environment. This results in a much smaller Cq and, consequently, a sharper and more symmetric NMR signal. The chemical shift for tetrahedral boron is typically found more upfield, near 0 ppm.

In the tetraborate anion, [B₄O₅(OH)₄]²⁻, there are two distinct nist.govB sites and two distinct nih.govB sites. Therefore, the ¹¹B Magic Angle Spinning (MAS) NMR spectrum is expected to show two primary resonances corresponding to these two types of boron coordination. This has been experimentally confirmed in studies of the analogous compound sodium tetraborate tetrahydrate (borax), which shows two distinct boron signals corresponding to the trigonal and tetrahedral sites. researchgate.net

Table 2: Typical ¹¹B Solid-State NMR Parameters for Borates

Boron Site	Coordination	Typical Isotropic Chemical Shift (δiso) Range (ppm)	Quadrupole Coupling Constant (Cq)	Expected Lineshape
Trigonal Boron	nist.govB	+12 to +20	Large (≈ 2.4–2.8 MHz)	Broad, Asymmetric
Tetrahedral Boron	nih.govB	-3 to +3	Small (< 1 MHz)	Sharp, Symmetric

Data based on typical values for polyborate compounds and analogous structures like borax (B76245). mdpi.comresearchgate.net

³⁹K NMR Spectroscopy

The potassium environment can be investigated using ³⁹K NMR. As a quadrupolar nucleus (spin 3/2), the ³⁹K NMR signal is highly sensitive to the symmetry of the local environment around the potassium ion. nih.gov The interaction of the nuclear quadrupole moment with the local electric field gradient at the nucleus is a dominant factor in the solid-state NMR spectrum of potassium salts. nih.gov

While ³⁹K NMR is a powerful tool, it can be challenging due to the nucleus's low gyromagnetic ratio and the often large quadrupolar interactions, which can lead to very broad signals. However, studies conducted at high magnetic fields have shown that distinct potassium sites within a crystal can be resolved. nih.gov The chemical shift range for ³⁹K in diamagnetic solids can exceed 100 ppm, and chemically similar sites can show differences of over 10 ppm. nih.gov

For this compound, ³⁹K NMR would be expected to yield information about the number of distinct potassium environments in the crystal lattice and the degree of symmetry around each cation. This data would complement X-ray diffraction data by providing a sensitive probe of the local electronic structure. While specific ³⁹K NMR studies on this compound are not widely reported, the technique remains a valuable potential avenue for detailed structural characterization. pascal-man.com

Chemical Reactivity and Solution Dynamics

Hydrolysis Mechanisms and pH Behavior in Aqueous Systems

When dissolved in water, potassium tetraborate (B1243019) tetrahydrate undergoes hydrolysis, leading to the formation of a mildly alkaline solution. borax.com This characteristic is central to its function as a buffering agent and pH stabilizer in numerous applications. borax.comsigmaaldrich.com

Formation of Boric Acid and Hydroxide (B78521) Ions

The hydrolysis of potassium tetraborate in an aqueous environment results in the formation of boric acid (B(OH)₃) and hydroxide ions (OH⁻). The fundamental hydrolysis reaction can be represented as:

K₂B₄O₇ + 7H₂O ⇌ 2K⁺ + 4B(OH)₃ + 2OH⁻

This equilibrium reaction demonstrates the release of hydroxide ions, which contributes to the alkalinity of the solution. The presence of boric acid, a weak Lewis acid, and its conjugate base, the tetrahydroxyborate ion [B(OH)₄]⁻, which is formed by the reaction of boric acid with water, establishes a buffer system.

The pH of a potassium tetraborate solution is influenced by its concentration and temperature. For instance, a 2% by weight solution of potassium tetraborate exhibits a pH of approximately 9.2. borax.comborax.com As the concentration increases, the pH shows a slight initial decrease followed by a moderate increase. borax.com Conversely, an increase in temperature leads to a slight decrease in the pH of the solution. borax.com

Buffering Capacity and pH Stabilization Properties

The coexistence of boric acid and its conjugate base in solution imparts excellent buffering capacity to potassium tetraborate solutions. borax.comborax.comborates.today This enables the solution to resist significant changes in pH upon the addition of either an acid or a base. The buffer system can neutralize added acids through the reaction with hydroxide ions and added bases through the reaction with boric acid.

This robust buffering action makes potassium tetraborate solutions suitable as primary standards in analytical chemistry procedures. borax.com The ability to maintain a relatively constant pH is a key feature, allowing it to lower the pH of strong alkalis. borax.comborates.today This property is particularly valuable in applications where sodium salts are not suitable. borax.comborates.today

Oxidation-Reduction Chemistry and Redox Buffering

While potassium tetraborate is not primarily known for its role in oxidation-reduction (redox) reactions, it can influence the redox environment, particularly in the context of preventing oxidation. It is not a strong oxidizing or reducing agent itself. carlroth.com However, in high-temperature applications such as welding and brazing fluxes, it acts as a solvent for metal oxides, which can be considered a form of redox control by preventing the formation of oxide layers on metal surfaces. borax.com

Studies have indicated that potassium tetraborate does not exhibit genotoxic effects and can even increase the total antioxidant capacity in human peripheral blood lymphocytes, suggesting a role in mitigating oxidative stress. nih.gov However, there is no evidence to suggest it functions as a redox buffer in the classical sense of maintaining a stable electrode potential. Its primary chemical activity in solution is dominated by its hydrolysis and acid-base properties.

High-Temperature Reactivity and Inorganic Reactions

Potassium tetraborate tetrahydrate exhibits significant reactivity at elevated temperatures, a property that is harnessed in various industrial processes, including the manufacturing of glass, ceramics, and in metallurgical operations. redox.comguidechem.com

Upon heating in a vacuum, the crystalline salt begins to lose its water of crystallization at approximately 100°C (212°F), starting with the loss of two water molecules. borax.comborax.com The anhydrous salt, potassium tetraborate (K₂B₄O₇), is formed at around 400-500°C (752-932°F). borax.comborax.comcarlroth.com This anhydrous form fuses into a clear, viscous glass at 815°C (1500°F). borax.comborax.com

Interaction with Metallic Oxides as a Solvent

A key characteristic of anhydrous potassium tetraborate at high temperatures is its ability to act as an excellent solvent for a wide range of metallic oxides. borax.comguidechem.comthermofisher.com This property is fundamental to its use in the preparation of welding, soldering, and brazing fluxes for stainless steel and various non-ferrous metals. borax.com By dissolving metal oxides that form on the surface of the metals being joined, the flux cleans the surface and allows the molten solder or brazing alloy to wet and flow freely, ensuring a strong and uniform bond. borax.com The formation of a borate (B1201080) glass protects the metal surface from re-oxidation during the heating process.

Substitution Reactions and Reaction Product Characterization

At high temperatures, potassium tetraborate can participate in substitution reactions, particularly in the formation of various specialty glasses and ceramic glazes. In these applications, the boron atoms can substitute for silicon atoms in the silicate (B1173343) network, modifying the physical and chemical properties of the final product. This substitution can lower the melting point and viscosity of the glass, improve its resistance to chemical attack, and alter its thermal expansion coefficient.

The reaction products are typically complex borosilicate glasses or ceramic materials where the borate is integrated into the larger network structure. The specific characteristics of these products depend on the composition of the starting materials and the processing conditions.

In a different context, under extreme pressure and temperature conditions, such as those found in automotive and industrial gear lubricants, finely dispersed potassium borate interacts with metal load-bearing surfaces. borax.com This interaction forms a resilient and tenacious film that provides outstanding load-carrying capacity and anti-wear protection. borax.com This suggests the formation of a complex metal-borate layer on the surface.

Applications in Materials Science and Industrial Chemistry

Advanced Material Synthesis and Modification

Advanced Material Synthesis and Modification

The unique chemical properties of potassium tetraborate (B1243019) tetrahydrate make it a valuable component in the synthesis of sophisticated materials.

In the production of glass and ceramics, potassium tetraborate tetrahydrate serves as a potent fluxing agent. Its primary function is to lower the melting temperature and viscosity of the silicate (B1173343) mixtures, which facilitates a more energy-efficient manufacturing process and enhances the workability of the materials. The incorporation of borates, such as potassium tetraborate, into the glass matrix also imparts desirable properties to the final product, including increased thermal stability and durability. This makes it a key ingredient in the formulation of specialized glasses and ceramic glazes, where it contributes to a smooth, glossy, and robust finish.

Hydrotalcites, or layered double hydroxides (LDHs), are a class of materials with significant potential as catalysts and catalyst supports due to their unique layered structure. A key area of research involves the synthesis of "pillared" hydrotalcites, where the interlayer anions are replaced by larger molecules to create a more accessible porous structure.

Researchers have successfully synthesized tetraborate-pillared hydrotalcites. acs.orgacs.org In this process, tetraborate anions—specifically B₄O₅(OH)₄²⁻—are inserted between the positively charged brucite-like layers of magnesium and aluminum hydroxide (B78521). acs.orgacs.org The synthesis is typically carried out under hydrothermal conditions, where a coprecipitate of magnesium and aluminum hydroxides is reacted with a solution of sodium tetraborate. acs.org The resulting material exhibits a well-ordered layered structure with the tetraborate anions oriented perpendicular to the hydroxide sheets. acs.orgacs.org

These pillared materials possess a significant surface area and a tunable structure, making them promising candidates for various catalytic applications. acs.orgrsc.org The introduction of the tetraborate pillars creates active sites and enhances the accessibility of reactants to these sites within the layered structure, which is a critical factor for heterogeneous catalysis. rsc.org

Table 1: Properties of Tetraborate-Pillared Hydrotalcite

Property	Value
Chemical Formula	[Mg₀.₇₀Al₀.₃₀(OH)₂][B₄O₅(OH)₄]₀.₁₅·H₂O acs.orgacs.org
Interlayer Anion	Tetraborate (B₄O₅(OH)₄²⁻) acs.orgacs.org
Surface Area	~47 m²/g acs.orgacs.org
Optimal Synthesis pH	8-9 acs.org

Borate (B1201080) crystals are a well-known class of materials for nonlinear optical (NLO) applications, which are critical for technologies like laser frequency conversion. While specific data on the nonlinear optical properties of this compound single crystals is not extensively detailed in readily available literature, the broader family of borate crystals, such as Strontium Borate (SBO) and Lithium Borate (LBO), exhibit significant NLO effects. ysu.amresearchgate.net These materials are used for second harmonic generation (SHG) to produce light at shorter wavelengths. ysu.am

Research on related compounds like strontium tetraborate (SrB₄O₇) has shown a high powder SHG coefficient and a high optical damage threshold. ysu.amresearchgate.net However, challenges such as achieving phase-matching conditions can limit their application for certain laser wavelengths. ysu.am The investigation into the NLO properties of various borate crystals is an ongoing area of materials science research, with the potential for discovering new materials for UV and deep-UV laser applications. ysu.amresearchgate.net

Metallurgical Processes and Flux Formulations

The ability of potassium tetraborate to dissolve metal oxides at high temperatures makes it an indispensable component in various metallurgical operations.

Potassium tetraborate is a key ingredient in the formulation of specialized fluxes for welding, soldering, and brazing, particularly for stainless steel and non-ferrous metals. In these high-temperature processes, a clean metal surface is essential for creating a strong, durable bond. Metal oxides that form on the surface of the hot metal can impede the flow of the filler metal and weaken the joint.

Potassium tetraborate acts as an excellent solvent for these metallic oxides, effectively cleaning the surface and allowing for proper wetting by the molten solder or brazing alloy. acs.org An additional advantage of using potassium-based borate fluxes over their sodium-based counterparts, like borax (B76245), is the reduction of "glare." Sodium compounds impart an intense yellow color to the flame, which can obscure the workpiece and make it difficult for the operator to see the joint. Potassium salts, in contrast, produce a much paler, violet incandescence, significantly improving visibility and the precision of the joining process. acs.org

Dissolution of Metal Oxides in High-Temperature Applications

At high temperatures, potassium tetraborate acts as an excellent solvent for metal oxides. borax.comborax.com This property is leveraged in the formulation of welding, soldering, and brazing fluxes, particularly for stainless steel and non-ferrous metals. borax.comborax.com Its ability to dissolve metal oxides helps to clean the metal surfaces, ensuring a strong and durable bond. borax.com In these applications, it is often preferred over sodium borate as it helps to prevent the glare associated with sodium salts. borax.com

The dissolution of metal oxides is a critical step in various industrial processes, including the removal of unwanted oxide layers from metal surfaces. Research into the kinetics of metal oxide dissolution has shown that oxidizing agents can effectively remove chromium-rich oxide films. psu.edu While the specific studies cited focus on permanganate, the principle of using chemical agents to dissolve metal oxides is fundamental to the utility of potassium tetraborate in fluxes. psu.edu

Lubricant and Industrial Fluid Formulations

This compound is a key additive in the formulation of industrial and automotive lubricants, contributing to enhanced performance and equipment longevity.

Improvement of Load-Carrying, Anticorrosion, and Anti-Wear Properties

When dispersed in a finely divided state within lubricating oils, potassium borates significantly improve the load-carrying capacity, anticorrosion, and anti-wear properties of the lubricant. borax.comborax.com Under extreme pressure conditions, these borate particles interact with the metal load-bearing surfaces to form a resilient and tenacious film. borax.comborax.com This film provides exceptional protection against wear and enhances the lubricant's ability to withstand heavy loads. borax.comborax.com The use of hydrated potassium borates in lubricant compositions has been the subject of patents, highlighting their importance in developing high-performance gear and transmission lubricants.

The following table summarizes the key benefits of potassium tetraborate in lubricants:

Property Enhanced	Mechanism of Action
Load-Carrying Capacity	Formation of a resilient film on metal surfaces under extreme pressure. borax.comborax.com
Anticorrosion	The alkaline nature of potassium tetraborate helps to neutralize acidic byproducts of lubricant degradation. borax.com
Anti-Wear Properties	The tenacious film formed by the borate particles provides a protective layer, reducing direct metal-to-metal contact. borax.comborax.com

Mechanistic Studies of Film Formation on Metal Surfaces

The protective film formed by potassium borate on metal surfaces is a result of complex chemical interactions under the high-pressure and high-temperature conditions found in gear and bearing systems. borax.comborax.com The borate particles, dispersed in the oil, are activated by the frictional heat and pressure at the points of asperity contact between moving metal parts. This leads to a tribochemical reaction where the borate reacts with the metal surface to form a durable, glass-like borate-containing film. This film is what provides the exceptional load-carrying and anti-wear characteristics. borax.com The process can be thought of as an in-situ formation of a ceramic-like protective layer.

Electrochemical and Energy Storage Applications

Recent research has explored the use of this compound in advanced electrochemical and energy storage systems, demonstrating its potential beyond traditional industrial applications.

Electrolyte in Electrochemical Water Splitting for Oxygen Evolution Reaction

Potassium tetraborate has been utilized as an electrolyte in the electrochemical water splitting process, specifically for the oxygen evolution reaction (OER). sigmaaldrich.com The addition of this compound to the electrolyte has been shown to enhance the catalytic activity for oxygen evolution. sigmaaldrich.com In near-neutral pH conditions (pH ≈ 9.2), a potassium borate electrolyte (K-Bi) has been shown to be a suitable medium for highly efficient OER catalysts. rsc.org Studies have demonstrated that certain catalysts in a K-Bi electrolyte can outperform precious metal catalysts like RuO₂. rsc.org The buffering capacity of the borate electrolyte helps to stabilize the pH at the electrode-electrolyte interface, which is crucial for sustained catalytic activity. researchgate.netresearchgate.net

Development of Advanced Materials for Supercapacitors

In the field of energy storage, this compound has been employed in the synthesis of advanced materials for supercapacitors. sigmaaldrich.com Specifically, it has been used to tune the pore structure of carbon foams, which are then used as electrodes in supercapacitors. sigmaaldrich.com The hierarchical pore structure is critical for achieving high specific capacitance and power density in these energy storage devices. The ability of potassium tetraborate to influence the formation of these porous architectures during synthesis makes it a valuable tool for materials scientists developing next-generation supercapacitors.

The table below outlines the role of potassium tetraborate in these electrochemical applications:

Application	Role of this compound	Key Research Finding
Electrochemical Water Splitting (OER)	Serves as an electrolyte or a component of the electrolyte. sigmaaldrich.comrsc.org	Enhances the oxygen evolution activity of catalysts and provides a stable near-neutral pH environment. sigmaaldrich.comrsc.org
Supercapacitors	Used as a templating agent to create hierarchical pore structures in carbon foam electrodes. sigmaaldrich.com	Enables the synthesis of advanced carbon materials with tailored porosity for improved supercapacitor performance. sigmaaldrich.com

Nuclear Industry Applications: Thermal Neutron Absorption for Criticality Control

This compound plays a crucial role in the nuclear industry, primarily as an agent for criticality control through the absorption of thermal neutrons. borax.com The boron content in the compound is an effective absorber of thermal neutrons, a property that is harnessed for emergency shutdown procedures in nuclear reactors, particularly those on nuclear-powered ships. borax.comborax.com

The effectiveness of potassium tetraborate in this application stems from several key properties. It is a highly pure material that can be used to create solutions with higher concentrations of boron than other refined borates. borax.com Its high solubility in water is also a significant advantage, allowing for the rapid introduction of a neutron-absorbing solution into the reactor core during an emergency. borax.com The compound's ability to dissolve and act as a good absorber of thermal neutrons makes it a reliable component in nuclear safety systems. borax.com

Property	Significance in Nuclear Applications	Source
High Boron Content	Enables effective thermal neutron absorption.	borax.com
High Purity	Allows for the creation of high-concentration boron solutions.	borax.com
High Aqueous Solubility	Facilitates rapid deployment in emergency shutdown systems.	borax.com

Specialized Chemical and Textile Applications

In the realm of specialized chemical processes, potassium tetraborate serves as a key component in diazotype developer formulations. borax.comunivarsolutions.com The diazotype process, a method of photographic reproduction, relies on light-sensitive diazonium compounds. Potassium tetraborate is used as the source of the borate anion in creating a light-sensitive composition. borax.com This composition is typically formed by combining a nonionic aromatic diazo compound with a cationic dye-borate anion complex. borax.com The borate anion plays a critical role in the development of the image.

The compound's excellent buffering properties are also beneficial in this application, helping to maintain a stable pH, which is often crucial for the chemical reactions involved in the developing process. borax.com

This compound finds application in the textile industry due to its beneficial effects on both dyeing processes and flame retardancy. chemimpex.comguidechem.com

In textile dyeing, it is utilized to enhance color fixation and improve the durability of dyes on fabrics. chemimpex.com Its function as a pH buffer helps to maintain the optimal conditions in the dye bath, ensuring consistent and lasting color. chemimpex.com

Furthermore, potassium tetraborate is employed as a fire retardant for textiles. guidechem.com While cotton is a widely used textile for its comfort, it is also highly flammable. tamu.edu Chemical treatments are therefore essential to reduce its flammability. tamu.edu Boron-containing compounds, like potassium tetraborate, are known to act as flame retardants. guidechem.com They often work in the condensed phase by promoting the formation of a stable char layer when the material is exposed to heat. This char acts as a barrier, slowing the diffusion of heat and oxygen and inhibiting the release of flammable gases. nih.gov

Recent advancements in flame retardant technology focus on developing more effective and environmentally sustainable treatments. nih.gov While specific research on potassium tetraborate's mechanism as a standalone flame retardant is detailed, the general principle for borates involves this char formation.

Agricultural and Environmental Applications

Role as a Boron Micronutrient Source in Plant Nutrition

Potassium tetraborate (B1243019) tetrahydrate serves as a vital source of boron, a micronutrient indispensable for the healthy growth and development of all crops. cropnutrition.comontosight.ai

Essentiality for Plant Growth and Development

Boron is a critical component of plant cell walls and is integral to the structural and functional integrity of biological membranes. cropnutrition.com Its functions are diverse and crucial for various physiological and biochemical processes within the plant. phytojournal.com These include:

Cell Wall Formation and Stability: Boron is essential for cell wall structure and strength. cropnutrition.comcropnutrition.comborax.com It aids in the assimilation of calcium, further reinforcing cell structures. dfgrupo.com A deficiency can lead to the formation of short, thick cell walls. cropnutrition.com

Reproductive Processes: Boron plays a pivotal role in pollination, pollen tube growth, and seed and fruit development. cropnutrition.comborax.comdfgrupo.com Inadequate boron can result in empty pollen grains, poor pollen vitality, and a reduced number of flowers per plant. cropnutrition.com

Sugar Transport: It facilitates the movement of sugars, the products of photosynthesis, from mature leaves to actively growing regions and developing fruits. borax.com This is crucial for the energy supply to these vital parts of the plant.

Hormone Regulation: Boron is involved in regulating the levels of plant hormones that control key reproductive and growth functions. dfgrupo.comborax.com

Nitrogen Fixation: Adequate boron is necessary for effective nitrogen fixation and nodulation in legume crops. cropnutrition.com

Nutrient Uptake: Studies have shown that sufficient boron nutrition enhances the uptake of phosphorus and potassium by maintaining the proper function and structure of root cell membranes. cropnutrition.com

Boron is not easily mobilized within most plants from older to new tissues. cropnutrition.com Therefore, a continuous supply from the soil is necessary to support actively growing areas like root tips, new leaves, and buds. cropnutrition.comborax.com

Application as Fertilizer and Soil Conditioner

Given the essentiality of boron, potassium tetraborate tetrahydrate is utilized in fertilizers to correct boron deficiencies in soil and ensure optimal crop growth. ontosight.ai Boron deficiency is a widespread agricultural problem, second only to zinc deficiency in global prevalence. cropnutrition.comresearchgate.net It is particularly common in sandy, acidic soils with low organic matter, where boron is prone to leaching. cropnutrition.com

This compound can be applied to the soil or as a foliar spray. borochemie.com As a soil conditioner, it can help to neutralize acidic soils due to its mildly alkaline nature when dissolved in water. borochemie.comborax.com The application of boron-containing fertilizers is a standard practice to prevent and correct deficiencies, thereby improving crop yields and quality. fertinagroindia.com

Biocontrol Agent in Plant Pathology

Beyond its nutritional role, this compound has demonstrated efficacy as a biocontrol agent against certain bacterial plant pathogens.

Efficacy Against Specific Plant Pathogens (e.g., Dickeya and Pectobacterium species)

Research has shown that this compound (PTB) is effective at inhibiting the growth of several species of Pectobacterium, including P. atrosepticum, P. carotovorum, and P. brasiliense. nih.gov These bacteria are responsible for destructive soft rot diseases in various vegetables and ornamental plants. nih.gov However, its effectiveness was found to be lower against certain Dickeya species, such as D. dadantii and D. dianthicola. nih.gov Studies have also demonstrated its ability to reduce the severity of soft rot caused by Pectobacterium carotovorum on tomato fruits. frontiersin.orgresearchgate.net

Efficacy of this compound (PTB) Against Soft Rot Bacteria

Pathogen Species	Efficacy of PTB	Reference
Pectobacterium atrosepticum	Effective	nih.gov
Pectobacterium carotovorum	Effective	nih.govfrontiersin.orgresearchgate.net
Pectobacterium brasiliense	Effective	nih.gov
Dickeya dadantii	Less Effective	nih.gov
Dickeya dianthicola	Less Effective	nih.gov

Mechanistic Insights into Antibacterial Action (e.g., Protein Synthesis Disruption, Cell Membrane Permeability)

The antibacterial action of this compound is multifaceted. It is generally considered to be bacteriostatic, meaning it inhibits bacterial growth rather than killing the bacteria outright. nih.gov Several mechanisms have been proposed and investigated:

Disruption of Protein Synthesis: A significant mode of action is the inhibition of protein synthesis. nih.gov It is suggested that borate (B1201080) ions bind to essential molecules like ATP and NAD, which disrupts mitochondrial function and halts cell division. nih.gov Research on PTB-resistant mutants of Pectobacterium identified mutations in genes associated with peptide chain release factor 2, further supporting the hypothesis that PTB disrupts translation activity. nih.govnih.gov

Increased Cell Membrane Permeability: Studies have shown that increasing concentrations of PTB lead to increased permeability of the bacterial cell membrane. frontiersin.orgresearchgate.net This damage to the cell membrane was confirmed through flow cytometry and electron microscopy, which showed the extrusion of cytoplasmic material from bacterial cells. researchgate.net

Disruption of Cell Integrity: The pH of the PTB solution has also been suggested to play a role in disrupting cell integrity, adversely affecting the bacterial population. nih.gov

Investigation of Plant Pathogen Resistance Mechanisms and Genetic Basis

The emergence of resistance to antibacterial agents is a significant concern. Research has identified spontaneous PTB-resistant mutants in Pectobacterium atrosepticum and Pectobacterium brasiliense. nih.gov Whole-genome sequencing of these resistant mutants revealed point mutations in specific genes. nih.govmicrobiologyresearch.org

In a PTB-resistant mutant of P. atrosepticum, point mutations were found in the cpdB and supK genes. nih.govmicrobiologyresearch.org In two independent PTB-resistant mutants of P. brasiliense, point mutations were identified in the prfB (also known as supK) and prmC genes. nih.govmicrobiologyresearch.org The genes prfB and prmC are responsible for encoding peptide chain release factor 2 and its methyltransferase, respectively. nih.govnih.govmicrobiologyresearch.org These findings provide a genetic basis for the observed resistance and reinforce the proposed mechanism of action involving the disruption of protein synthesis. nih.govnih.gov

Further investigation into Dickeya species has shown that exposure to PTB can induce the expression of stress-related genes, which may contribute to their survival in the presence of the compound. cornell.eduresearchgate.net Tn-Seq library analysis identified several genes in Dickeya that, when disrupted, either improve or are detrimental to growth in the presence of PTB. cornell.edu

Genes Implicated in PTB Resistance in Pectobacterium

Bacterial Species	Gene with Mutation	Reference
Pectobacterium atrosepticum	cpdB	nih.govnih.govmicrobiologyresearch.org
supK
Pectobacterium brasiliense	prfB (supK)	nih.govnih.govmicrobiologyresearch.org
prmC

Volatility Reduction in Agricultural Formulations

The off-target movement of herbicides due to volatilization—the process of turning from a liquid or solid into a vapor—is a major concern in agriculture. This is particularly true for herbicides like dicamba (B1670444), which can cause significant damage to non-target, sensitive crops. wisc.edu this compound has emerged as a promising solution to mitigate this issue.

Following the introduction of dicamba-resistant crops in 2017, there was a surge in complaints regarding off-target crop damage attributed to dicamba's volatility. uark.educotton.org This prompted research into volatility-reducing agents (VRAs), with this compound (also referred to in studies as KBo or potassium borate) proving to be highly effective. uark.educotton.org

Studies have demonstrated that adding this compound to dicamba spray solutions significantly reduces its volatility. uark.eduresearchgate.net In large-scale field trials, the addition of KBo to a diglycolamine (DGA) salt of dicamba plus glyphosate (B1671968) mixture resulted in an 82% to 89% reduction in dicamba volatilization over a 30-hour period compared to the herbicide mixture alone. uark.edubioone.org Research has consistently shown that as the concentration of this compound in the spray solution increases, dicamba volatility decreases exponentially. uark.educotton.orgresearchgate.net

Its effectiveness has been compared to other VRAs, such as potassium acetate (B1210297). In one study, adding this compound to a DGA dicamba solution reduced the amount of airborne dicamba by 74%, whereas potassium acetate only achieved a 37% reduction. bioone.orguark.edu Furthermore, this compound was found to be more effective than potassium acetate at reducing the volatility of a dicamba and glufosinate (B12851) mixture. uark.edubioone.org These findings highlight the potential of this compound as a superior VRA compared to other commercially available options. uark.edu

Dicamba Volatility Reduction with this compound (KBo)

This table summarizes research findings on the effectiveness of KBo in reducing dicamba volatility compared to other formulations.

Herbicide Mixture	Volatility Reduction Agent	Volatility Reduction (%)	Reference
DGA Dicamba + Glyphosate	This compound (KBo)	82-89%	bioone.org, uark.edu
DGA Dicamba	This compound (KBo)	74%	bioone.org, uark.edu
DGA Dicamba	Potassium Acetate	37%	bioone.org, uark.edu

The primary mechanism by which this compound reduces herbicide volatility lies in its excellent buffering properties. borax.com Dicamba is a weak acid, and its tendency to volatilize is highly dependent on the pH of the spray solution. nih.gov When the pH is low (acidic), dicamba exists predominantly in its acidic form, which is more volatile.

This compound is an alkaline salt that, when dissolved in water, creates a mildly alkaline solution. borax.com By adding it to a herbicide tank-mix, it acts as a buffering agent, raising and stabilizing the pH of the solution. For instance, a spray solution containing KBo registered a pH of 8.65, significantly higher than the acidic pH of 4.5 to 4.8 observed in solutions without the buffer or with potassium acetate. bioone.org This increase in pH converts the dicamba molecules from their volatile acidic form to a less volatile salt form, thereby reducing the amount of herbicide that can escape into the atmosphere as vapor. nih.govuark.edu

The addition of other herbicides, like glyphosate, to a dicamba tank-mix can decrease the solution's pH, potentially increasing dicamba's volatility. nih.govnih.govnih.gov this compound counteracts this effect by raising the pH of the tank-mixture, mitigating the risk of increased volatilization. cotton.orgnih.govscielo.br

Effect of Volatility-Reducing Agents on Spray Solution pH

This table shows the impact of different agents on the pH of herbicide spray solutions.

Spray Solution Component	Resulting pH	Reference
Dicamba + this compound	8.65	bioone.org
Dicamba + Potassium Acetate	4.8	bioone.org
Dicamba (no buffer)	4.5	bioone.org
Dicamba + Glyphosate (no VRA)	Below 5.0	nih.gov
Dicamba + Glyphosate + Potassium Carbonate	Increased by 0.85-1.65 units	nih.gov

Environmental Remediation and Scale Removal

In the oil and gas industry, the formation of mineral scale, such as pyrite (B73398) (iron sulfide), in reservoirs and pipelines is a persistent problem that can impede fluid flow, damage equipment, and lead to production shutdowns. uq.edu.au Traditional removal methods often involve harsh acids that are corrosive and can produce toxic gases like hydrogen sulfide (B99878). kfupm.edu.saqu.edu.qa

A novel and environmentally friendly ("green") formulation for pyrite scale removal has been developed utilizing this compound. uq.edu.aunih.gov This borax-based formulation has shown significant potential in dissolving resilient pyrite scales without generating toxic hydrogen sulfide gas. uq.edu.aunih.govresearchgate.net

The formulation, consisting of a 14 wt % concentration of this compound, works by oxidizing the iron in the pyrite scale. nih.gov Molecular modeling confirmed that the borax-based formulation aids in the oxidation of Fe2+ to Fe3+. The Fe3+ ion has a higher solvation energy, which facilitates the dissolution of the pyrite scale. uq.edu.au

Research conducted using a rotating disk apparatus under high-pressure and high-temperature conditions demonstrated the effectiveness of this formulation. nih.gov It increased the dissolution rate of pyrite by 16% compared to another green formulation composed of 20 wt% DTPA (diethylenetriamine pentaacetic acid) and 9 wt% potassium carbonate. uq.edu.aunih.gov A significant advantage of the this compound formulation is its low corrosivity. It exhibited a corrosion rate on mild steel that was 25 times lower than that of 15 wt% hydrochloric acid (HCl), a conventional chemical used for scale treatment. uq.edu.au This reduces the need for additional corrosion inhibitors, making the treatment more economical. uq.edu.auresearchgate.net

Computational and Theoretical Chemistry Studies

Quantum Chemical Calculations of Molecular and Ionic Structures

Quantum chemical calculations are fundamental to determining the precise geometric and electronic structure of molecules and ions. For potassium tetraborate (B1243019) tetrahydrate, these calculations focus on the constituent ions: the potassium cations (K⁺) and the hydrated tetraborate anion, [B₄O₅(OH)₄]²⁻.

Ab initio and other quantum mechanical methods are employed to calculate key structural parameters. While specific calculations for the entire potassium tetraborate tetrahydrate crystal are complex, properties for the constituent ions can be computed. For instance, calculations on the anhydrous tetraborate ion (B₄O₇²⁻) provide foundational data.

Table 1: Computed Properties of the Anhydrous Tetraborate Ion (B₄O₇²⁻)

Property	Value	Reference
Molecular Formula	B₄O₇²⁻	nih.gov
Exact Mass	156.001623 Da	nih.gov
Topological Polar Surface Area	92.3 Ų	nih.gov
Complexity	121	nih.gov
Hydrogen Bond Acceptor Count	7	nih.gov

These calculations provide an idealized, gas-phase perspective on the ion's intrinsic properties. In the solid state and in solution, interactions with potassium ions and water molecules will influence the final, observed structure.

Molecular Dynamics Simulations of Solution Behavior and Solvation Effects

Molecular dynamics (MD) simulations are used to model the behavior of substances in solution, providing a dynamic picture of interactions between solute and solvent molecules. For potassium tetraborate, MD simulations can elucidate how the ions interact with water and with each other.

A key aspect of potassium tetraborate in aqueous solution is its hydrolysis. The tetraborate anion reacts with water to form boric acid (B(OH)₃) and the metaborate (B1245444) anion (B(OH)₄⁻). rsc.org Therefore, simulations of potassium tetraborate solutions must account for the presence of these species.

A recent study combined neutron diffraction experiments with Empirical Potential Structure Refinement (EPSR) modeling to investigate the structure of concentrated potassium tetraborate solutions. rsc.org In this computational model, the system was defined by a simulation box containing the relevant ions and water molecules, with parameters derived from both experimental data and quantum chemical calculations. The study confirmed that modeling the solution as containing equal parts boric acid and metaborate ions provided a good agreement with experimental results. rsc.org

Table 2: Simulation Parameters for a 1.25 molal K₂B₄O₇ Aqueous Solution Model

Parameter	Value	Reference
Number of K⁺ ions	50	rsc.org
Number of B(OH)₄⁻ ions	25
Number of B(OH)₃ molecules	25
Number of H₂O molecules	2222
Box side length	41.38 Å
Density	1.082 g/cm³

The simulations revealed that the solute ions have a significant effect on the structure of water, particularly distorting the second coordination shell of water molecules compared to pure water. rsc.org MD simulations allow for the calculation of properties like radial distribution functions, which describe the probability of finding one atom at a certain distance from another, and diffusion coefficients, which quantify ionic mobility in the solution.

Density Functional Theory (DFT) for Electronic Structure and Reactivity Predictions

Density Functional Theory (DFT) is a powerful quantum mechanical method used to investigate the electronic structure of atoms, molecules, and solids. It is particularly useful for predicting reactivity by analyzing electron distribution and orbital energies.

For potassium tetraborate, DFT calculations can determine properties like charge distribution, molecular orbitals, and the Highest Occupied Molecular Orbital (HOMO) - Lowest Unoccupied Molecular Orbital (LUMO) gap. The HOMO-LUMO gap is a critical parameter, as it indicates the energy required for electronic excitation and is related to the chemical reactivity and stability of a molecule. A large gap suggests high stability and low reactivity, while a small gap implies the opposite.

In the context of the hydrolyzed species of potassium tetraborate in solution, DFT calculations have been used to determine the partial atomic charges on the atoms of boric acid and the metaborate ion. These charges are crucial for parameterizing the force fields used in classical molecular dynamics simulations. For example, calculations at the M06-2X/6-311++G(2df,2pd) level of theory provide the Mulliken charges for these species, which inform how they interact with their environment. rsc.org

DFT can also be used to predict sites of chemical reactivity through descriptors like the Fukui function, which identifies the areas in a molecule most susceptible to nucleophilic or electrophilic attack. The molecular electrostatic potential (MEP) map is another important output, visualizing the charge distribution and highlighting electron-rich (negative potential) and electron-poor (positive potential) regions. While specific DFT studies detailing the comprehensive electronic structure and reactivity of the [B₄O₅(OH)₄]²⁻ ion are not widely available, the methodology is well-established for providing such insights.

Modeling of Crystallization and Growth Processes

The formation of this compound crystals from an aqueous solution is a complex process involving nucleation and crystal growth. Computational modeling provides a means to simulate and understand these phenomena at a microscopic level.

The process begins with nucleation, where small clusters of ions (K⁺ and [B₄O₅(OH)₄]²⁻) and water molecules aggregate in a supersaturated solution to form stable nuclei. Classical Nucleation Theory (CNT) provides a theoretical framework for this, but more sophisticated models are often needed to capture the complexities of multicomponent systems.

Once stable nuclei are formed, they grow into larger crystals. This growth can be modeled using various computational techniques:

Molecular Dynamics (MD): MD simulations can model the attachment of individual ions and molecules from the solution onto the crystal surface, providing insight into the growth mechanism at an atomistic level.

Monte Carlo (MC) Methods: These methods can simulate crystal growth over longer timescales by modeling the addition and removal of growth units based on probabilistic rules.

Process Models: On a larger scale, population balance models are used to simulate the evolution of the particle size distribution in a crystallizer, incorporating kinetics for nucleation, growth, and aggregation. researchgate.net

Experimental studies on the crystal growth of related compounds, such as boric acid, often use techniques like atomic force microscopy (AFM) to observe growth mechanisms in real-time, such as spiral growth driven by dislocations. nih.govacs.org Computational models, such as those using the Lattice Boltzmann method, aim to simulate the interplay between solution transport (diffusion and convection) and surface integration kinetics that govern the final crystal morphology. mdpi.com While specific computational models for the crystallization of this compound are not prominent in the literature, these established theoretical and computational approaches provide the foundation for such investigations.

Future Research Directions and Emerging Opportunities

Exploration of Novel and Sustainable Synthesis Pathways

The traditional production of potassium tetraborate (B1243019) tetrahydrate involves the reaction of potassium hydroxide (B78521), water, and boric acid. borax.com While effective, researchers are actively seeking more sustainable and energy-efficient synthesis routes. A key area of interest is the utilization of borate (B1201080) ores as a direct precursor. Processes are being developed to produce high-purity ammonium (B1175870) pentaborate or boric acid from alkali metal and alkaline earth metal borate ores using a low-energy, non-corrosive technology that minimizes environmental pollution. google.com This involves treating finely ground borate ores with ammonia (B1221849) and sulphur dioxide or ammonium sulphite in the presence of methanol. google.com

Another avenue of exploration is the mechanochemical synthesis from borates. For instance, magnesium borohydride (B1222165) has been successfully synthesized through the mechanochemical reaction of MgH₂ and Zn₂B₆O₁₁·3.5H₂O, a process that could be adapted for other borate compounds. acs.org This route from borate to borohydride is considered a sustainable synthesis method. acs.org Furthermore, research into borate esters as catalysts for chemical reactions, such as amide bond formation, highlights the potential for developing novel catalytic systems that are more efficient and safer than current methods. researchgate.netthieme.denih.govnih.gov These approaches align with the growing demand for greener chemical manufacturing processes. thieme.de

Development of Advanced Functional Materials with Tuned Properties

The unique properties of potassium tetraborate tetrahydrate make it a promising candidate for the development of advanced functional materials. Its ability to tune the pore structure of carbon foams is being leveraged to create materials for supercapacitors. sigmaaldrich.comsigmaaldrich.com In the realm of optical materials, borates are a rich source for new discoveries due to their complex structural chemistry. acs.org Research is focused on designing novel borate-based materials for applications such as nonlinear optics and as host materials for luminescent ions. acs.orgnih.gov

The development of borate hydrides, such as Sr₅(BO₃)₃H, represents a new class of materials with potential applications in areas like solid-state lighting. nih.gov Furthermore, the use of borate ions to cross-link cellulose (B213188) nanofibers is being explored to create stable, hybrid catalysts for environmental applications. nih.gov These materials have shown high activity in the reduction of pollutants. nih.gov Preliminary studies also suggest that this compound may enhance electrolyte stability and safety in certain battery chemistries, which could significantly expand its market potential. 24chemicalresearch.com

In-depth Mechanistic Studies of Industrial and Agricultural Interactions

A deeper understanding of the mechanisms through which this compound interacts in industrial and agricultural settings is crucial for optimizing its performance and developing new applications. In agriculture, while it is known to be effective against certain fungal and bacterial plant pathogens, the precise mode of action is still under investigation. nih.govnih.gov Studies have shown that it can inhibit the growth of soft-rot bacteria like Pectobacterium and Dickeya species. nih.govnih.gov Research has identified point mutations in specific genes of resistant bacterial strains, suggesting that the compound may disrupt translation activity. nih.govnih.gov Further research is needed to fully elucidate these mechanisms and to determine the long-term effects of its application in agriculture. nih.gov

In industrial applications, potassium tetraborate is used as a lubricating oil additive where it improves load-carrying, anticorrosion, and anti-wear properties. borax.comborax.com It is understood that under extreme conditions, it interacts with metal surfaces to form a resilient film. borax.comborax.com In-depth studies using advanced surface analysis techniques could provide a more detailed picture of this film formation process, leading to the development of even more effective lubricants.

Integration with Green Chemistry Principles for Process Intensification

The integration of green chemistry principles is a key driver for future research in the production and application of this compound. Process intensification, which aims to make chemical processes faster, cleaner, and more cost-effective, is a central concept in this effort. youtube.comrepligen.com This can involve moving from batch to continuous processing, which can significantly increase productivity and reduce energy consumption and waste. repligen.com

Advanced Analytical Techniques for In-Situ Process Monitoring

The development and application of advanced analytical techniques are essential for gaining real-time insights into the synthesis and application of this compound. In-situ monitoring of crystallization processes, for example, is crucial for understanding and controlling the formation of the desired crystal structure. nih.govacs.orgmdpi.commt.com Techniques such as in-situ solid-state NMR spectroscopy, synchrotron X-ray diffraction, and in-situ microscopy allow researchers to observe the evolution of different solid forms during crystallization. nih.govacs.orgmdpi.com

Real-time image analysis combined with in-situ microscopy can provide valuable data on crystallization kinetics, crystal size distribution, and morphology. mdpi.com Other techniques like interdigitated array electrode sensors can monitor the dynamics of the crystallization process with high temporal resolution. nih.gov These advanced analytical tools are not only valuable for fundamental research but also for industrial process control, enabling real-time adjustments to maintain consistent product quality and yield. mdpi.com
